

An In-depth Technical Guide to Piperlactam S: Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Piperlactam S

Cat. No.: B15586513

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Abstract

Piperlactam S, a naturally occurring aristolactam alkaloid isolated from the medicinal plant *Piper kadsura*, has garnered scientific interest for its notable biological activities, particularly its potent antioxidant and anti-inflammatory properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Piperlactam S**. Detailed experimental protocols for its isolation and characterization are presented, along with a summary of its quantitative data. Furthermore, a proposed signaling pathway for its antioxidant mechanism is visualized to facilitate a deeper understanding of its mode of action.

Chemical Structure and Identification

Piperlactam S is classified as an aristolactam, a group of phenanthrene-based alkaloids characterized by a lactam ring. Its formal chemical name is 10-amino-2,3,4-trimethoxy-phenanthrene-1-carboxylic acid lactam.

The chemical structure of **Piperlactam S** was elucidated through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 1: Chemical Identifiers for **Piperlactam S**

Identifier	Value
IUPAC Name	10-amino-2,3,4-trimethoxy-phenanthrene-1-carboxylic acid lactam
Molecular Formula	C ₁₈ H ₁₅ NO ₄
Molecular Weight	309.32 g/mol
CAS Number	866029-37-8

Physicochemical Properties

The known physicochemical properties of **Piperlactam S** are summarized below. These properties are crucial for its handling, formulation, and assessment of its pharmacokinetic profile.

Table 2: Physicochemical Properties of **Piperlactam S**

Property	Value
Appearance	Yellowish needles
Melting Point	258-260 °C
Solubility	Soluble in methanol, chloroform
UV (λ _{max} , MeOH)	248, 257, 298, 343, 400 nm
IR (ν _{max} , KBr)	3448, 1705, 1620, 1599, 1502 cm ⁻¹

Spectroscopic Data

The structural elucidation of **Piperlactam S** was heavily reliant on NMR and mass spectrometry data. The key spectral data are presented below for reference in analytical studies.

Table 3: ¹H NMR (500 MHz, CDCl₃) and ¹³C NMR (125 MHz, CDCl₃) Data for **Piperlactam S**

Position	δH (ppm), J (Hz)	δC (ppm)
1	-	145.4
2	-	141.6
3	-	152.0
3a	-	120.7
4	-	104.9
5	9.20 (d, 8.0)	128.5
6	7.64 (t, 8.0)	126.9
7	7.55 (t, 8.0)	122.9
7a	-	133.1
8	7.91 (d, 8.0)	116.1
9	-	129.5
10	-	167.9
11	-	114.7
11a	-	131.0
2-OCH ₃	4.10 (s)	61.9
3-OCH ₃	4.05 (s)	61.2
4-OCH ₃	4.13 (s)	56.5
NH	9.88 (br s)	-

Mass Spectrometry:

- HR-EI-MS:m/z 309.1001 [M]⁺ (Calcd. for C₁₈H₁₅NO₄, 309.1001)

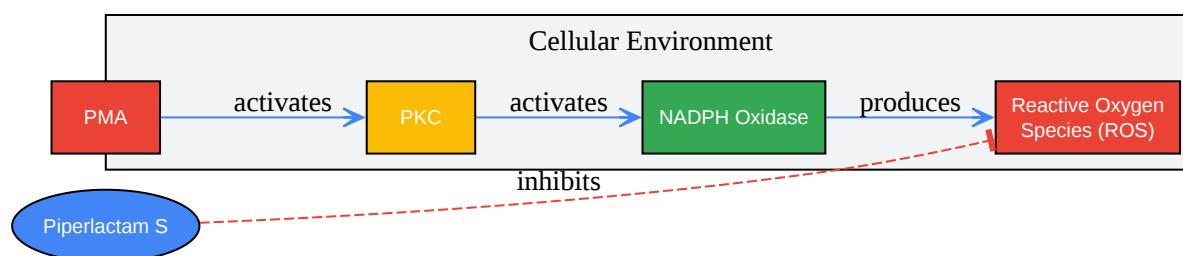
Biological Activity and Signaling Pathways

Piperlactam S has demonstrated significant biological activity, primarily as an antioxidant and anti-inflammatory agent.

Antioxidant Activity

Piperlactam S exhibits potent antioxidant effects by inhibiting the production of reactive oxygen species (ROS). Specifically, it has been shown to be a powerful inhibitor of phorbol 12-myristate 13-acetate (PMA)-induced ROS production in human polymorphonuclear neutrophils, with an IC_{50} value of $7.0 \pm 1.9 \mu M$. This activity is crucial in mitigating oxidative stress, a key factor in the pathogenesis of numerous diseases.

The proposed mechanism of its antioxidant action involves the scavenging of free radicals and the modulation of intracellular signaling pathways related to oxidative stress. A simplified representation of this proposed pathway is depicted below.



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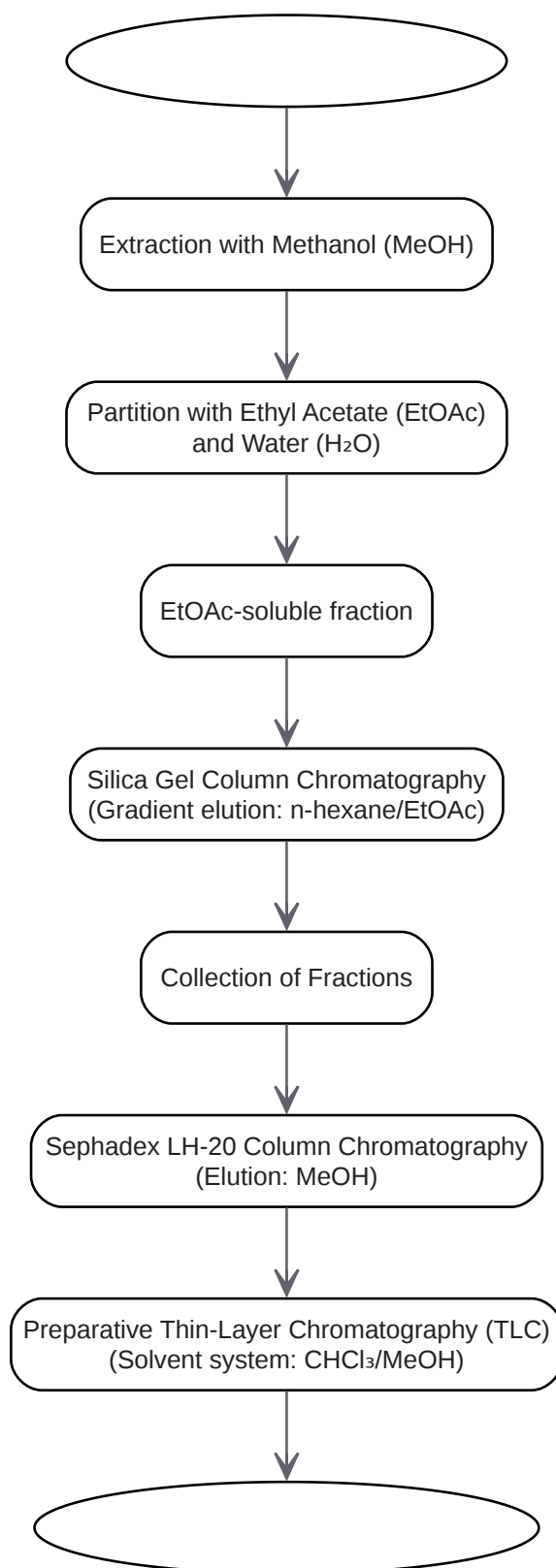
Proposed inhibitory pathway of **Piperlactam S** on PMA-induced ROS production.

Experimental Protocols

Isolation of Piperlactam S from Piper kadsura

The following protocol is based on the methodology described by Lin et al. (2006).

Workflow for Isolation of **Piperlactam S**



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General workflow for the isolation of **Piperlactam S**.

Detailed Methodology:

- **Extraction:** The air-dried and powdered stems of *Piper kadsura* are extracted exhaustively with methanol (MeOH) at room temperature. The resulting extract is then concentrated under reduced pressure to yield a crude methanol extract.
- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with ethyl acetate (EtOAc). The EtOAc-soluble fraction is collected and concentrated.
- **Silica Gel Column Chromatography:** The concentrated EtOAc fraction is subjected to column chromatography on silica gel. The column is eluted with a gradient of n-hexane and EtOAc, starting with 100% n-hexane and gradually increasing the polarity with EtOAc. Fractions are collected and monitored by Thin-Layer Chromatography (TLC).
- **Sephadex LH-20 Chromatography:** Fractions containing the target compound (as identified by TLC) are pooled and further purified by column chromatography on Sephadex LH-20, using methanol as the eluent.
- **Preparative TLC:** Final purification is achieved by preparative TLC using a solvent system of chloroform (CHCl₃) and methanol to yield pure **Piperlactam S**.

Measurement of Reactive Oxygen Species (ROS) Production

The following is a general protocol to assess the inhibitory effect of **Piperlactam S** on PMA-induced ROS production in neutrophils.

- **Neutrophil Isolation:** Human polymorphonuclear neutrophils (PMNs) are isolated from the peripheral blood of healthy donors using standard methods such as Ficoll-Paque density gradient centrifugation followed by dextran sedimentation.
- **Cell Treatment:** Isolated PMNs are pre-incubated with various concentrations of **Piperlactam S** or vehicle control (e.g., DMSO) for a specified time (e.g., 15 minutes) at 37°C.
- **ROS Induction:** ROS production is stimulated by adding phorbol 12-myristate 13-acetate (PMA) to the cell suspension.

- **ROS Detection:** The generation of ROS is measured using a luminol-dependent chemiluminescence assay. The chemiluminescence is monitored over time using a luminometer.
- **Data Analysis:** The inhibitory effect of **Piperlactam S** is calculated by comparing the ROS production in treated cells to that of the vehicle control. The IC₅₀ value is determined from the dose-response curve.

Conclusion

Piperlactam S is a bioactive alkaloid with a well-defined chemical structure and significant antioxidant properties. Its ability to inhibit ROS production highlights its potential as a lead compound for the development of therapeutic agents targeting oxidative stress-related diseases. The experimental protocols provided herein offer a foundation for its further investigation and characterization. Future research should focus on elucidating its detailed mechanism of action, exploring its full pharmacological profile, and assessing its potential for clinical applications.

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